

Application Notes and Protocols: 1,7-Dimethoxyxanthone as a TLR4 Inhibitor

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Compound of Interest

Compound Name: 1,7-Dimethoxyxanthone

Cat. No.: B15494298

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Introduction

These application notes provide a comprehensive overview of the use of **1,7-Dimethoxyxanthone** as a potent inhibitor of Toll-like receptor 4 (TLR4). TLR4, a key pattern recognition receptor of the innate immune system, plays a crucial role in initiating inflammatory responses upon activation by ligands such as lipopolysaccharide (LPS). Dysregulation of the TLR4 signaling pathway is implicated in a variety of inflammatory diseases, making it a prime target for therapeutic intervention. **1,7-Dimethoxyxanthone**, a natural xanthone derivative, has been identified as a promising small molecule inhibitor of TLR4, offering a potential new avenue for the development of anti-inflammatory therapeutics.

Recent studies have shown that 1,7-dihydroxy-3,4-dimethoxyxanthone (XAN) acts as a selective TLR4 inhibitor.^{[1][2]} Its mechanism of action involves the direct binding to TLR4, which in turn inhibits the dimerization of the receptor.^[2] This prevents the initiation of downstream signaling cascades, ultimately suppressing the activation of the transcription factor NF-κB and the subsequent production of pro-inflammatory cytokines.^{[2][3]}

Data Presentation

The following tables summarize the quantitative data on the effects of 1,7-dihydroxy-3,4-dimethoxyxanthone (XAN) on key inflammatory markers associated with TLR4 signaling.

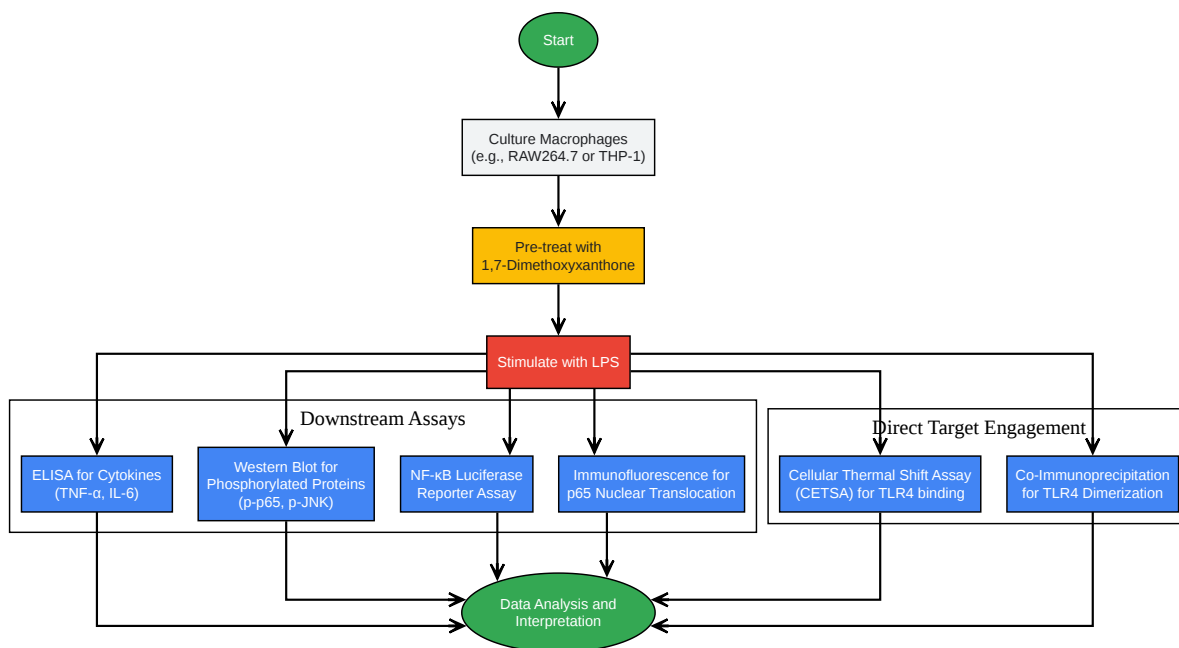
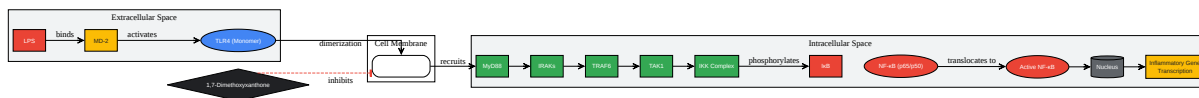
Table 1: Effect of 1,7-dihydroxy-3,4-dimethoxyxanthone (XAN) on Pro-inflammatory Gene Expression in THP-1 Macrophages

Gene	Treatment Concentration of XAN	Result	Reference
Interleukin-1 β (IL-1 β)	$\leq 10 \mu\text{g/mL}$	Reduced mRNA expression	[4]
Inducible Nitric Oxide Synthase (iNOS)	$\leq 10 \mu\text{g/mL}$	Reduced mRNA expression	[4]
NOD-like receptor thermal protein domain protein 3 (NLRP3)	$\leq 10 \mu\text{g/mL}$	Reduced mRNA expression	[4]
Tumor Necrosis Factor- α (TNF- α)	$\leq 10 \mu\text{g/mL}$	Reduced mRNA expression	[4]

Note: The data is derived from studies on THP-1 cells, a human monocytic cell line commonly used to study macrophage function and inflammatory responses.

Mandatory Visualizations

Signaling Pathways and Experimental Workflows



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